

# What is the chemical structure of TPU-0037A?

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## Compound of Interest

Compound Name: TPU-0037A

Cat. No.: B10788993

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## An In-depth Technical Guide to TPU-0037A

This technical guide provides a comprehensive overview of the chemical structure, biological activity, and experimental protocols related to the antibiotic compound **TPU-0037A**. The information is intended for researchers, scientists, and professionals involved in drug development and microbiology. It is important to note that **TPU-0037A** is a distinct chemical entity and is not related to thermoplastic polyurethane (TPU), a type of polymer.

## Chemical Structure and Properties

**TPU-0037A** is an antibiotic that belongs to the lydicamycin family of natural products.<sup>[1][2][3]</sup> It is a congener of lydicamycin, meaning it shares a similar chemical structure.<sup>[1][2][3]</sup> The compound is produced by the bacterium *Streptomyces platensis* TP-A0598.

| Identifier        | Value   |
|-------------------|---|
| Chemical Name     | 30-Demethyl-lydicamycin   |
| CAS Number        | 485815-59-6[4]  |
| Molecular Formula | C <sub>46</sub> H <sub>72</sub> N <sub>4</sub> O <sub>10</sub> [4]  |
| Molecular Weight  | 841.08 g/mol [5]  |
| SMILES            | <chem>O=C(C1=C(CNC1=O)O)C2(C3C(C(C(O)CC3)O)C=C(C)C2CCC(C)C(O)/C(C)=C/CC(O)/C=C/C(C)C(O)/C=C/CC(O)/C=C/CC(O)CC4N(CCC4)C(N)=N)C</chem>  |
| InChI             | InChI=1S/C46H72N4O10/c1-26(37(54)13-7-11-31(51)10-6-12-33(53)24-30-9-8-22-50(30)45(47)48)14-17-32(52)18-15-27(2)41(57)28(3)16-19-35-29(4)23-34-36(20-21-38(55)42(34)58)46(35,5)43(59)40-39(56)25-49-44(40)60/h6-7,10,13-15,17,23,26,28,30-38,41-42,51-58H,8-9,11-12,16,18-22,24-25H2,1-5H3,(H3,47,48)(H,49,60)/b10-6+,13-7+,17-14+,27-15+ |

## Biological Activity

**TPU-0037A** exhibits potent antibacterial activity, primarily against Gram-positive bacteria.[1][2][3][6] Notably, it is active against methicillin-resistant *Staphylococcus aureus* (MRSA), a significant human pathogen.[4] Its activity against Gram-negative bacteria is limited.[2][3][6]

## Quantitative Data: Minimum Inhibitory Concentrations (MIC)

The following table summarizes the reported Minimum Inhibitory Concentration (MIC) values of **TPU-0037A** against various bacterial strains. The MIC is the lowest concentration of an antimicrobial agent that prevents the visible in vitro growth of a microorganism.

| Bacterial Strain             | Type          | MIC (µg/mL)             |
|------------------------------|---------------|-------------------------|
| Staphylococcus aureus (MRSA) | Gram-positive | 1.56 - 12.5[1][2][3][6] |
| Bacillus subtilis            | Gram-positive | 1.56 - 12.5[1][2][3][6] |
| Micrococcus luteus           | Gram-positive | 1.56 - 12.5[1][2][3][6] |
| Escherichia coli             | Gram-negative | >50[1][2][3][6]         |
| Proteus mirabilis            | Gram-negative | >50[1][2][3][6]         |
| Proteus vulgaris             | Gram-negative | >50[1][2][3][6]         |
| Pseudomonas aeruginosa       | Gram-negative | >50[1][2][3][6]         |

## Experimental Protocols

The determination of the Minimum Inhibitory Concentration (MIC) is a fundamental assay to assess the potency of an antimicrobial agent. A standard method for this is the broth microdilution assay.

### Broth Microdilution MIC Assay Protocol

This protocol is a generalized procedure based on established methods.

#### 1. Preparation of Materials:

- Test organism cultured on a fresh (18-24 hour) agar plate.
- Cation-adjusted Mueller-Hinton Broth (CAMHB).
- **TPU-0037A** stock solution of known concentration.
- Sterile 96-well microtiter plates.
- Sterile saline or phosphate-buffered saline (PBS).
- 0.5 McFarland turbidity standard.

#### 2. Inoculum Preparation:

- Select 3-5 isolated colonies of the test organism from the agar plate.
- Suspend the colonies in sterile saline or PBS.

- Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard, which corresponds to approximately  $1-2 \times 10^8$  CFU/mL.
- Dilute the standardized suspension in CAMHB to achieve a final inoculum concentration of approximately  $5 \times 10^5$  CFU/mL in each well of the microtiter plate.

### 3. Preparation of Antimicrobial Dilutions:

- Perform a two-fold serial dilution of **TPU-0037A** in CAMHB directly in the 96-well plate.
- Typically, add 100  $\mu$ L of CAMHB to wells 2 through 12.
- Add 200  $\mu$ L of the highest concentration of **TPU-0037A** to well 1.
- Transfer 100  $\mu$ L from well 1 to well 2, mix thoroughly, and continue the serial dilution down to well 10.
- Discard 100  $\mu$ L from well 10.
- Well 11 serves as the growth control (no antimicrobial agent).
- Well 12 serves as the sterility control (no bacteria).

### 4. Inoculation and Incubation:

- Add 100  $\mu$ L of the final bacterial inoculum to wells 1 through 11.
- Cover the plate and incubate at  $35 \pm 2^\circ\text{C}$  for 16-20 hours in ambient air.

### 5. Reading the MIC:

- After incubation, visually inspect the plate for bacterial growth (turbidity).
- The MIC is the lowest concentration of **TPU-0037A** at which there is no visible growth.

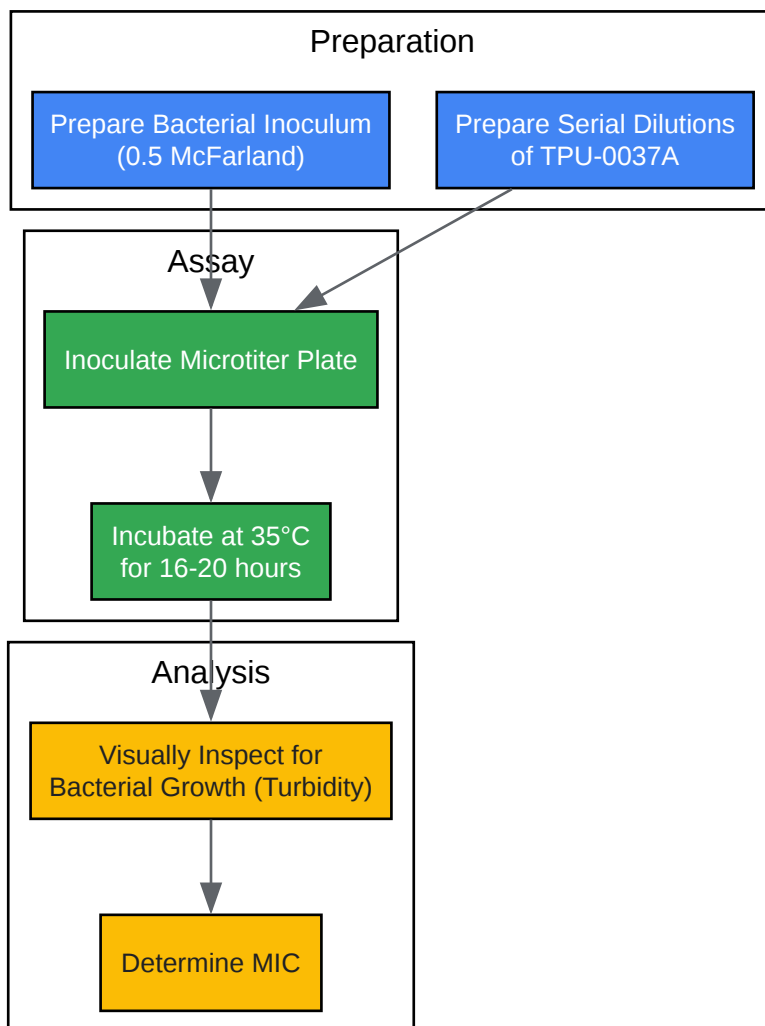
## Mechanism of Action and Signaling Pathways

The precise molecular mechanism of action for **TPU-0037A** has not been fully elucidated. However, as a member of the lydicamycin family, it is classified as a non-ribosomal peptide synthetase–polyketide synthase (NRPS-PKS) hybrid.<sup>[7]</sup> Antibiotics of this class often target fundamental cellular processes in bacteria.

Recent research on lydicamycin has also suggested a role in the inhibition of auxin transport in plants through the activation of flavonoid biosynthesis, demonstrating its potential for diverse biological activities.<sup>[8][9]</sup> In actinobacterial interactions, lydicamycins have been observed to induce morphological differentiation.<sup>[7]</sup>

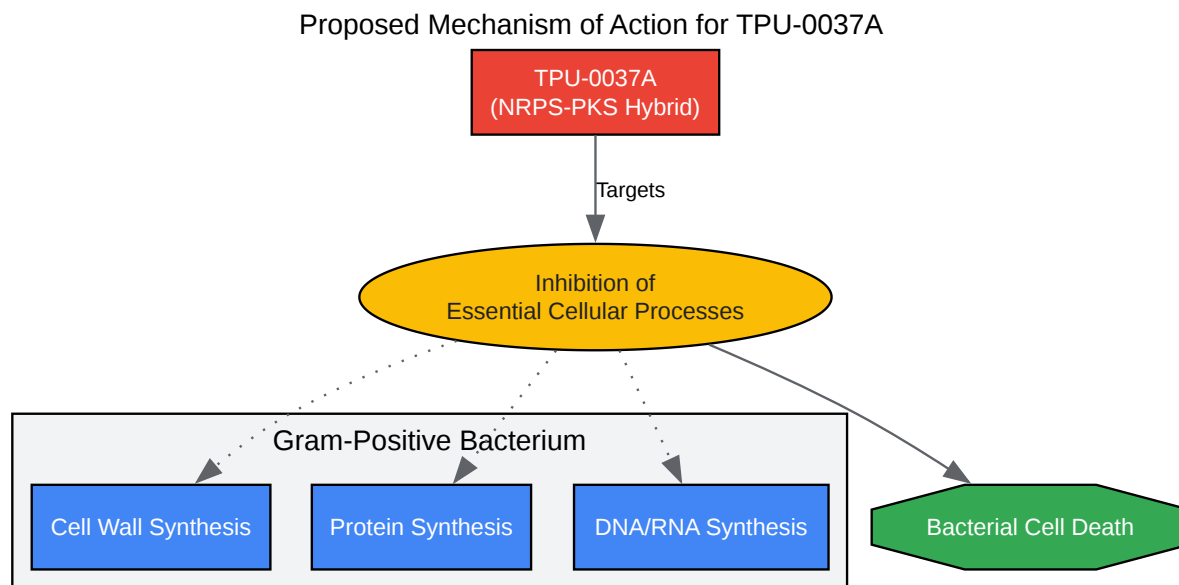
## Visualizations

### Experimental Workflow for MIC Assay



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Caption: Experimental workflow for the Minimum Inhibitory Concentration (MIC) assay.



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Caption: Proposed mechanism of action for **TPU-0037A** as an NRPS-PKS hybrid antibiotic.

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## References

- 1. [microbe-investigations.com](http://microbe-investigations.com) [microbe-investigations.com]
- 2. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- 3. [cdn.caymanchem.com](http://cdn.caymanchem.com) [cdn.caymanchem.com]
- 4. [protocols.io](http://protocols.io) [protocols.io]
- 5. Minimum inhibitory concentration - Wikipedia [en.wikipedia.org]
- 6. Minimal Inhibitory Concentration (MIC) [protocols.io]
- 7. Lydicamycins induce morphological differentiation in actinobacterial interactions - PMC [pmc.ncbi.nlm.nih.gov]

- 8. Dissecting the Herbicidal Mechanism of Microbial Natural Product Lydicamycins Using a Deep Learning-Based Nonlinear Regression Model - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
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